Application of Stearyltrimethylammonium Chloride (STAC) in Enhanced Oil Recovery Experiments

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Compound of Interest

Compound Name:	*Stearyltrimethylammonium*
CAS No.:	*15461-40-2*
Cat. No.:	*B1193908*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Stearyltrimethylammonium chloride (STAC), a cationic surfactant with an 18-carbon alkyl chain, presents significant potential for enhanced oil recovery (EOR) applications. Its amphiphilic nature allows it to alter the fluid-fluid and rock-fluid interactions within oil reservoirs, leading to the mobilization of trapped crude oil. The primary mechanisms by which STAC enhances oil recovery are the reduction of interfacial tension (IFT) between oil and water and the alteration of reservoir rock wettability from oil-wet to water-wet conditions. This document provides a comprehensive overview of the application of STAC in EOR experiments, including detailed protocols for key evaluation methods and a summary of relevant performance data. While direct experimental data for STAC in EOR is limited in publicly available literature, this note incorporates data from close structural analogs, such as Cetyltrimethylammonium

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Bromide (CTAB, C16) and other long-chain quaternary ammonium surfactants, to provide a representative understanding of its potential performance.

Mechanism of Action

The effectiveness of **Stearyltrimethylammonium** Chloride in enhancing oil recovery stems from two primary physicochemical phenomena:

- Interfacial Tension (IFT) Reduction: STAC molecules adsorb at the oil-water interface, reducing the cohesive energy between the two phases. This reduction in IFT lowers the capillary forces that trap oil droplets within the pore throats of the reservoir rock, allowing them to be mobilized and displaced by the injected fluid.[1]

- Wettability Alteration: A significant portion of the world's oil reservoirs, particularly carbonate formations, are oil-wet or mixed-wet. This means that the crude oil preferentially adheres to the rock surface, making it difficult to displace with water. As a cationic surfactant, the positively charged headgroup of STAC can interact with the typically negatively charged surfaces of sandstone and carbonate rocks (especially in the presence of adsorbed crude oil components), leading to a reversal of wettability towards a more water-wet state.[2][3] This change allows the injected water to spontaneously imbibe into the rock matrix, displacing the oil.

Quantitative Data Summary

The following tables summarize key performance indicators for STAC and its analogs in EOR applications. It is important to note that the performance of any surfactant is highly dependent on specific reservoir conditions such as temperature, brine salinity, crude oil composition, and rock mineralogy.

Table 1: Interfacial Tension (IFT) Reduction

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Surfactant (Analog)	Concentration (ppm)	Brine Salinity (ppm)	Temperature (°C)	Initial IFT (mN/m)	Final IFT (mN/m)	Reference
Cationic Dendrimer	2000	100,000	70	27	5.0	[4]
Cationic Dendrimer	2000	50,000	70	27	4.1	[4]
Cationic Dendrimer	2000	10,000	70	27	3.2	[4]

Table 2: Wettability Alteration (Contact Angle)

Surfactant (Analog)	Rock Type	Initial Contact Angle (°)	Final Contact Angle (°)	Concentration (ppm)	Reference
CTAB	Carbonate	125	42.6	500	
Cationic Dendrimer	Sandstone	Oil-wet	10.9 - 34.6	2000	[4]

Table 3: Oil Recovery from Core Flooding Experiments

Surfactant System (Analog)	Rock Type	Incremental Oil Recovery (% of Residual Oil)	Reference
Cationic Dendrimer Surfactant	Sandstone	29.09	[4]
Polymer-Surfactant	Sandstone	42.19	[5]
Surfactant/Polymer	Sandstone	14.1	[5]

Table 4: Adsorption on Reservoir Rock

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Surfactant (Analog)	Rock Type	Maximum Adsorption (mg/g)	Conditions	Reference
CTAB	Carbonate	1.89	350 ppm initial concentration	[6]
Cationic Surfactants	Sandstone with Carbonate Cements	-	Cationic LSS showed favorable wettability alteration	[7]

Experimental Protocols

The following are detailed protocols for key experiments used to evaluate the effectiveness of **Stearyltrimethylammonium** Chloride for enhanced oil recovery.

Interfacial Tension (IFT) Measurement

Objective: To determine the IFT between STAC solutions and crude oil at various concentrations and reservoir conditions.

Method: Pendant Drop Tensiometry

- Apparatus: High-pressure, high-temperature pendant drop tensiometer equipped with a camera and image analysis software.
- Materials:
  - Crude oil from the target reservoir.
  - Synthetic brine matching the reservoir's formation water composition.
  - **Stearyltrimethylammonium** Chloride (STAC) solutions of varying concentrations (e.g., 100, 500, 1000, 2000 ppm) prepared in the synthetic brine.
- Procedure:

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1. Thoroughly clean the tensiometer cell, needle, and all wetted parts with appropriate solvents (e.g., toluene, isopropanol) and deionized water, then dry completely.
2. Fill the optical cell with the STAC solution.
3. Carefully introduce a droplet of crude oil at the tip of the needle immersed in the STAC solution.
4. Pressurize and heat the cell to the desired reservoir conditions.
5. Allow the system to equilibrate for a specified time (e.g., 30 minutes).
6. Capture a high-resolution image of the oil droplet.
7. The software analyzes the shape of the droplet based on the Young-Laplace equation to calculate the IFT.
8. Repeat the measurement for each STAC concentration.

Wettability Alteration Assessment

Objective: To quantify the change in wettability of reservoir rock from oil-wet to water-wet upon treatment with STAC solutions.

Method: Contact Angle Measurement (Sessile Drop)

- Apparatus: Goniometer or contact angle measurement system with a high-resolution camera and software.
- Materials:
  - Core plugs or polished rock slices (sandstone and/or carbonate) from the reservoir of interest.
  - Crude oil.
  - Synthetic brine.
  - STAC solutions of varying concentrations.

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- Procedure:

1. Core Preparation:

   - Clean the rock samples using solvents (e.g., toluene, methanol) to remove any existing hydrocarbons and salts.
   - Saturate the clean, dry samples with synthetic brine.
   - Age the brine-saturated samples in crude oil at reservoir temperature for several weeks to establish an oil-wet or mixed-wet state.

2. Measurement:

   - Place the aged rock sample in a transparent cell filled with the synthetic brine.
   - Carefully place a small droplet of crude oil on the surface of the rock sample.
   - Allow the droplet to equilibrate.
   - Measure the contact angle between the oil droplet and the rock surface through the brine phase. This is the initial contact angle.
   - Replace the brine in the cell with the STAC solution.
   - Allow the system to age for a specified period (e.g., 24-48 hours) at reservoir temperature.
   - Measure the contact angle again. A decrease in the contact angle indicates a shift towards water-wetness.

Core Flooding Test

Objective: To evaluate the effectiveness of STAC in displacing residual oil from a reservoir rock core under simulated reservoir conditions.

Method: Core Flooding Apparatus

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- Apparatus: High-pressure, high-temperature core flooding system including a core holder, pumps for fluid injection, pressure transducers, temperature control, and an effluent collection system.
- Materials:
  - Cylindrical core plug from the target reservoir.
  - Crude oil.
  - Synthetic brine.
  - STAC solution at the optimal concentration determined from IFT and wettability tests.
- Procedure:

  1. Core Preparation:
     - Clean and dry the core plug.
     - Measure its porosity and permeability.
     - Saturate the core with synthetic brine.
     - Flood the core with crude oil to irreducible water saturation (Swi) to establish the initial oil in place (OOIP).
  2. Water Flooding (Secondary Recovery):
     - Inject synthetic brine into the core at a constant rate until no more oil is produced. This simulates secondary recovery and establishes the residual oil saturation (Sor).
  3. Surfactant Flooding (Tertiary Recovery):
     - Inject the STAC solution (typically 0.5 to 2 pore volumes) into the core at the same injection rate.

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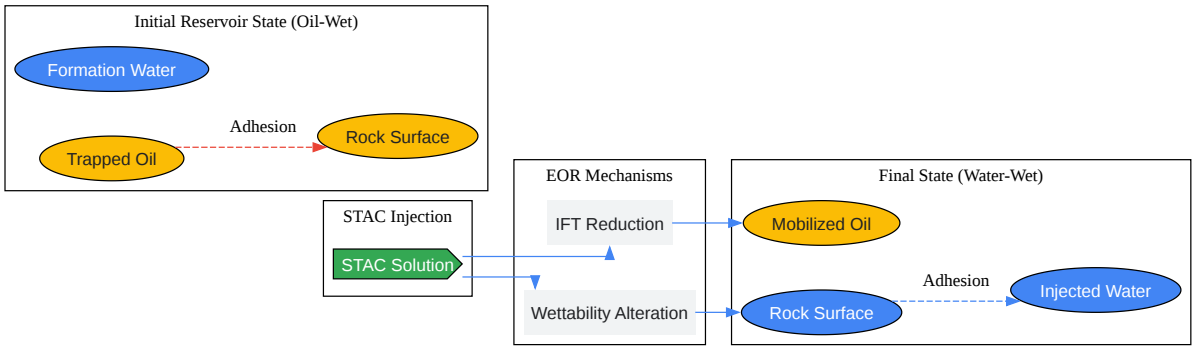
- Follow the surfactant slug with a polymer drive (if required for mobility control) and then chase water.
- Continuously monitor the pressure drop across the core and collect the effluent in a fraction collector.

4. Analysis:

- Measure the volume of oil and water in each collected fraction.
- Calculate the incremental oil recovery as a percentage of the residual oil in place after water flooding.

Visualizations



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Caption: Mechanism of Enhanced Oil Recovery using STAC.

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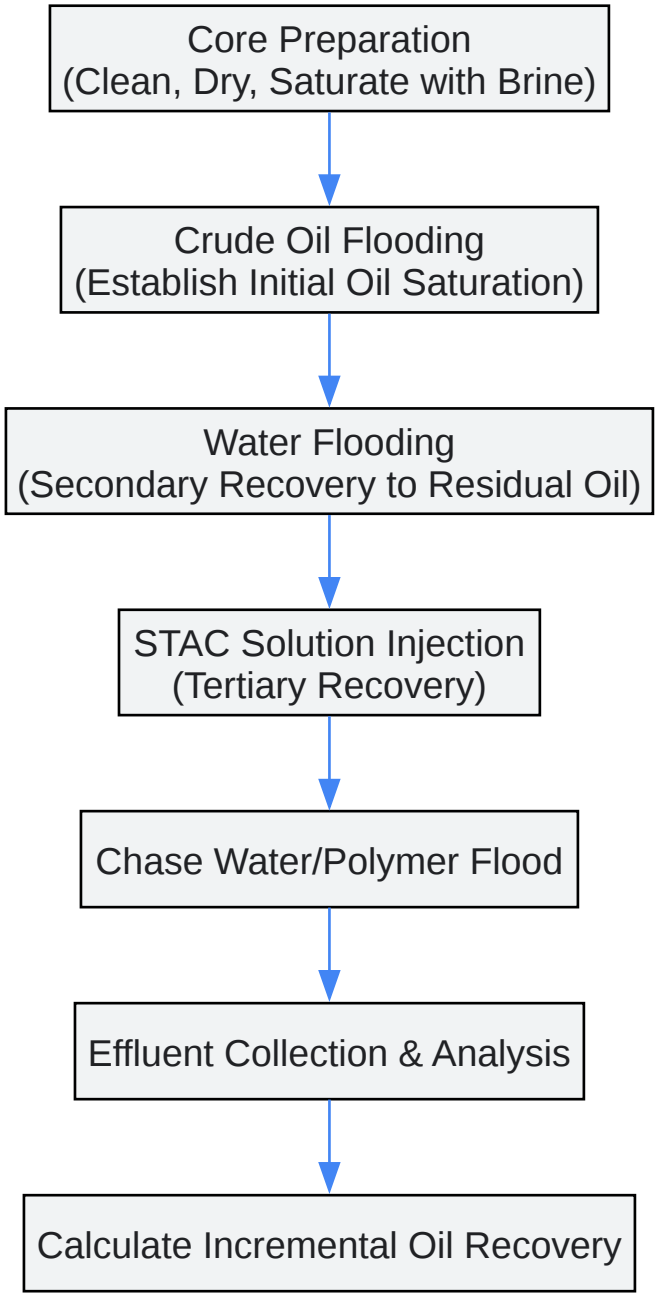

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Caption: Experimental workflow for core flooding.

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